

Personal protective equipment for handling 2,3-Dibromo-1,4-dimethoxybenzene

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Compound of Interest

Compound Name: 2,3-Dibromo-1,4-dimethoxybenzene

Cat. No.: B1590952

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Essential Safety and Handling Guide for 2,3-Dibromo-1,4-dimethoxybenzene

This guide provides crucial safety and logistical information for the handling and disposal of **2,3-Dibromo-1,4-dimethoxybenzene**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are designed to ensure safe laboratory practices and proper environmental stewardship.

Chemical and Physical Properties

Property	Value
CAS Number	5030-61-5
Molecular Formula	C ₈ H ₈ Br ₂ O ₂
Molecular Weight	295.96 g/mol
Appearance	Solid
Storage Temperature	Room Temperature, sealed in a dry place[1]

Hazard Identification and Precautionary Measures

2,3-Dibromo-1,4-dimethoxybenzene is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aquatic Hazard: May be harmful to aquatic life with long-lasting effects.

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)[\[7\]](#) Avoid generating dust.[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to mitigate the risks associated with handling **2,3-Dibromo-1,4-dimethoxybenzene**. The following table summarizes the recommended PPE.

PPE Category	Recommendation	Justification & Best Practices
Hand Protection	Nitrile or Neoprene gloves. Double gloving is recommended for extended handling.	While specific breakthrough time data for 2,3-Dibromo-1,4-dimethoxybenzene is not available, nitrile and neoprene gloves generally offer good resistance to a range of organic chemicals.[8] Always inspect gloves for degradation or punctures before use.[4] For prolonged or immersion contact, consult the glove manufacturer's chemical resistance guide.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a significant risk of splashing.[3][6]	Protects against eye irritation from dust particles or splashes of solutions containing the compound.
Skin and Body Protection	Laboratory coat. For larger quantities or increased risk of exposure, consider chemically resistant coveralls.	A lab coat provides a primary barrier against skin contact. Ensure clothing is clean and changed regularly, especially if contamination is suspected.[6][7]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be required. For larger quantities, or where ventilation is inadequate, a NIOSH-approved air-purifying respirator with organic vapor	An air-purifying respirator with OV cartridges will filter out harmful organic vapors.[9][10] Ensure proper fit testing and adhere to a cartridge change-out schedule based on workplace conditions and

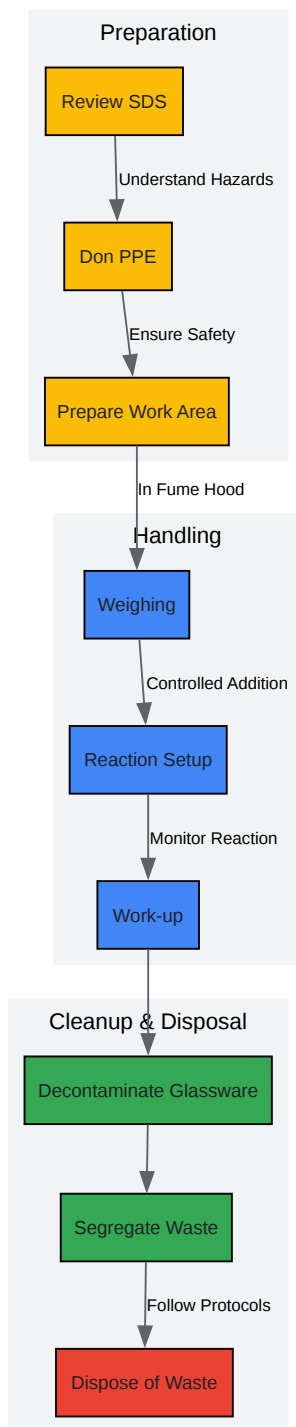
(OV) cartridges is
recommended.

manufacturer's
recommendations.^[10]

Experimental Workflow and Safety Precautions

The following diagram outlines a safe workflow for handling **2,3-Dibromo-1,4-dimethoxybenzene** in a laboratory setting.

Handling Workflow for 2,3-Dibromo-1,4-dimethoxybenzene

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